Advanced Technical Guide: Discovery and History of Pyrazolyl Thiourea Derivatives

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Compound of Interest

Compound Name:	*(1-Ethyl-1h-pyrazol-4-yl)thiourea*
CAS No.:	*1153211-83-6*
Cat. No.:	*B2575703*

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Executive Summary

This technical guide explores the evolution, synthesis, and pharmacological significance of pyrazolyl thiourea derivatives. Merging the privileged pyrazole scaffold with the flexible, hydrogen-bonding thiourea linker has created a robust class of bioactive molecules. Originally explored for agrochemical applications, this hybrid pharmacophore has become a cornerstone in modern oncology, particularly as Type II kinase inhibitors targeting VEGFR, EGFR, and Aurora kinases.

The Pharmacophore: Why Pyrazolyl Thiourea?

The success of pyrazolyl thiourea derivatives stems from the synergistic properties of their two core components. This "hybrid pharmacophore" approach allows for dual-action mechanisms and optimized binding kinetics.

Structural Synergy

- The Pyrazole Ring (Hinge Binder): The nitrogen-rich 5-membered ring mimics the adenine base of ATP. In kinase inhibitors, the pyrazole nitrogens often form critical hydrogen bonds

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with the "hinge region" of the kinase active site (e.g., interacting with the backbone of residues like Glu or Met).

- The Thiourea Linker (The "Switch" Control): The thiourea moiety (–NH–CS–NH–) serves as a rigid yet adaptable linker.
  - H-Bonding: It acts as a dual hydrogen bond donor/acceptor, often interacting with the conserved Glu (on the

    C-helix) and Asp (of the DFG motif) residues.
  - Conformational Control: It facilitates the stabilization of the "DFG-out" inactive kinase conformation, a hallmark of high-specificity Type II inhibitors.

Historical Evolution: From Dyes to Targeted Therapy

The trajectory of pyrazolyl thioureas illustrates a shift from industrial utility to precision medicine.

Timeline of Discovery

- 1883 (The Foundation): Ludwig Knorr synthesizes the first pyrazole derivative (antipyrine) while searching for quinine substitutes. This establishes the synthetic accessibility of the ring system via the condensation of hydrazines with

  -keto esters (Knorr Synthesis).
- 1950s-1970s (Agrochemical Era): Pyrazole derivatives find extensive use as herbicides and fungicides. The introduction of thiourea groups is initially explored to enhance lipophilicity and soil stability for pest control.
- 1990s (The Kinase Revolution): The discovery that p38 MAP kinase inhibitors could treat inflammatory diseases triggers a search for urea/thiourea scaffolds. Researchers identify that replacing the urea oxygen with sulfur (thiourea) alters solubility and binding affinity.
- 2006-2008 (Clinical Breakthroughs - AT9283): The discovery of AT9283 (Astex Pharmaceuticals) marks a pivotal moment. This pyrazole-urea (structurally related to thioureas) compound demonstrates potent inhibition of Aurora kinases A/B and JAK2. It

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validates the pyrazole-linker-aryl motif as a "privileged structure" for multi-targeted kinase inhibition.[1]

- 2020s (Hybrid Inhibitors): Recent medicinal chemistry focuses on "hybrid" molecules. For example, combining the pyrazole core with motifs from approved drugs like Sorafenib or Erlotinib via a thiourea linker to overcome resistance mutations (e.g., EGFR T790M).

Technical Synthesis Protocol

The following protocol details the synthesis of a 1-(substituted)-3-(1H-pyrazol-3-yl)thiourea, a representative scaffold for VEGFR-2 inhibition. This protocol is designed to be self-validating through specific visual and spectroscopic checkpoints.

Experimental Workflow (DOT Visualization)



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Figure 1: Step-wise synthesis workflow for pyrazolyl thiourea derivatives.

Detailed Protocol: Thiourea Coupling

Objective: Synthesis of 1-(5-methyl-1-phenyl-1H-pyrazol-3-yl)-3-phenylthiourea.

Reagents:

- 3-Amino-5-methyl-1-phenylpyrazole (1.0 equiv)
- Phenyl isothiocyanate (1.1 equiv)
- Ethanol (Absolute, anhydrous)
- Catalyst: Triethylamine (TEA) (0.1 equiv) - Optional, speeds up nucleophilic attack.

Step-by-Step Methodology:

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- Preparation: In a dry 50 mL round-bottom flask equipped with a magnetic stir bar, dissolve 3-amino-5-methyl-1-phenylpyrazole (1.73 g, 10 mmol) in absolute ethanol (20 mL).
  - Causality: Anhydrous conditions prevent the hydrolysis of isothiocyanate into an amine, which would ruin stoichiometry.
- Addition: Add phenyl isothiocyanate (1.49 g, 11 mmol) dropwise over 5 minutes while stirring at room temperature.
  - Self-Validation Check: The solution should remain clear initially. If turbidity occurs immediately, check solvent dryness.
- Reflux: Equip the flask with a reflux condenser and heat the mixture to 78°C (reflux) for 4–6 hours.
  - Monitoring: Monitor via TLC (Mobile phase: Hexane:Ethyl Acetate 7:3). The starting amine spot (lower R_f) should disappear, and a new, less polar spot (higher R_f) should appear.
- Precipitation: Cool the reaction mixture to room temperature. Often, the product precipitates spontaneously upon cooling. If not, pour the mixture onto crushed ice (50 g) and stir vigorously for 15 minutes.
  - Mechanism:[2][3][4][5] The sudden polarity change and temperature drop force the hydrophobic thiourea out of solution.
- Purification: Filter the solid precipitate under vacuum. Wash with cold ethanol (2 x 5 mL) to remove unreacted isothiocyanate. Recrystallize from ethanol/DMF mixtures if high purity (>99%) is required for biological assays.

Characterization Standards (Validation):

- IR Spectroscopy: Look for the disappearance of the sharp isothiocyanate peak (~2100 cm^{-1}) and the appearance of the C=S stretch (1100–1200 cm^{-1}) and dual N-H stretches (3200–3400 cm^{-1}).
- ^{1}H NMR (DMSO-d_6): Two distinct singlets for the thiourea protons (–CSNH) typically appear downfield at δ 9.0–11.0 ppm, which are D_2O exchangeable.

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Mechanism of Action: Kinase Inhibition Logic

Pyrazolyl thioureas are predominantly designed as Type II Kinase Inhibitors. Unlike Type I inhibitors that bind to the active conformation (DFG-in), Type II inhibitors stabilize the inactive (DFG-out) conformation, offering higher selectivity.

Binding Mode Visualization

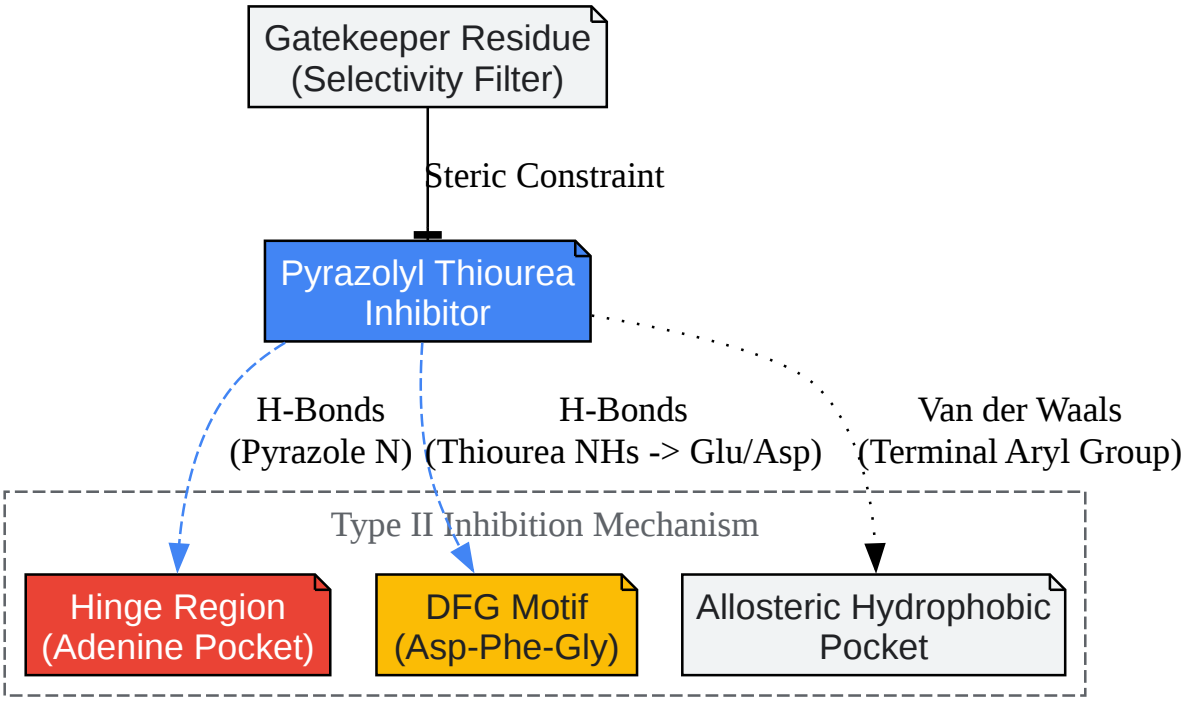

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Figure 2: Interaction map of a pyrazolyl thiourea inhibitor within the kinase active site.[6]

Biological Activity Spectrum

The versatility of the scaffold allows for tuning against specific targets:

- Anticancer: Inhibition of VEGFR-2 (angiogenesis), EGFR (proliferation), and Aurora Kinases (mitosis). The thiourea linker is critical here for bridging the ATP site to the allosteric hydrophobic pocket.

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- Antimicrobial: The thiourea moiety can chelate metal ions essential for bacterial enzyme function, or interact with fungal cell wall synthesis pathways.
- Antiviral: Recent studies (e.g., Chem. Biol. Drug Des., 2010) indicate activity against the HIV-1 capsid protein, where the molecule interferes with assembly/disassembly kinetics.

Quantitative Data Summary

The following table summarizes the Structure-Activity Relationship (SAR) trends observed in recent literature (e.g., Bioorg. Chem. 2024, J. Med. Chem.).[2][4][5][7][8][9][10][11][12]

Structural Modification	Target Effect	Mechanistic Insight
Pyrazole N1-Phenyl	Increases Potency	Fits into the hydrophobic pocket adjacent to the hinge region.
Thiourea (C=S)	High H-Bonding	Stronger H-bond donor than urea (C=O) due to acidity; critical for DFG interaction.
Terminal Aryl-CF_3	Increases Stability	Metabolic stability + hydrophobic interaction in the allosteric pocket.
C3-Methyl Group	Steric Clash/Fit	Small groups (Me) are tolerated; bulky groups here often abolish hinge binding.

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